

In-Depth Technical Guide to the Biochemical Properties of Pegadricase

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Compound of Interest

Compound Name: Pegadricase
CAS No.: 1040753-26-1
Cat. No.: B15723482

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Pegadricase is a recombinant uricase (urate oxidase) enzyme derived from the yeast *Candida utilis*. It is covalently conjugated to polyethylene glycol (PEG) moieties of approximately 20 kDa. This PEGylation process is designed to increase the enzyme's half-life in circulation and reduce its immunogenicity, a common challenge with non-human protein therapeutics.

Pegadricase is the enzymatic component of the investigational therapy SEL-212, where it is co-administered with ImmTOR™, a tolerogenic nanoparticle technology, to further mitigate immune responses. The primary function of **Pegadricase** is to catalyze the enzymatic oxidation of uric acid to allantoin, a more soluble and readily excretable substance. This mechanism forms the basis of its development for the treatment of conditions associated with hyperuricemia, such as chronic refractory gout.

Core Biochemical Properties

The enzymatic function and stability of **Pegadricase** are central to its therapeutic potential. While specific data for **Pegadricase** is emerging from clinical development, key biochemical

parameters can be inferred from studies on highly similar recombinant PEGylated uricases from *Candida* sp.

Enzyme Kinetics

The catalytic efficiency of **Pegadricase** is a critical determinant of its ability to lower serum uric acid levels. The Michaelis-Menten constant (K_M) reflects the substrate concentration at which the enzyme operates at half of its maximum velocity (V_{max}), providing an indication of the enzyme's affinity for its substrate, uric acid.

Parameter	Value	Source
Michaelis Constant (K_M)	2.7×10^{-5} M to 3.0×10^{-5} M	[1]
Substrate	Uric Acid	Inferred
V_{max}	Not explicitly reported	-

Note: The provided K_M values are for a PEGylated recombinant uricase from *Candida* sp. and are considered a close approximation for **Pegadricase**.

pH and Temperature Profile

The activity and stability of **Pegadricase** are influenced by pH and temperature. For therapeutic efficacy, the enzyme must remain active and stable at physiological pH and temperature.

Parameter	Value/Characteristic	Source
Optimal pH	More active at physiological pH (approx. 7.4) compared to the native enzyme. Native Candida sp. uricase has an optimal pH of 8.5.	[1][2]
pH Stability	Stable in a pH range of 8.5-9.5 (native enzyme). PEGylation enhances pH stability, allowing activity at lower pH where the native enzyme is inactive.	[2][3]
Optimal Temperature	Native Candida sp. uricase has an optimal temperature of 30°C.	[2]
Thermal Stability	Stable up to 70°C.	[1]

Mechanism of Action

Pegadricase exerts its therapeutic effect through the enzymatic degradation of uric acid.

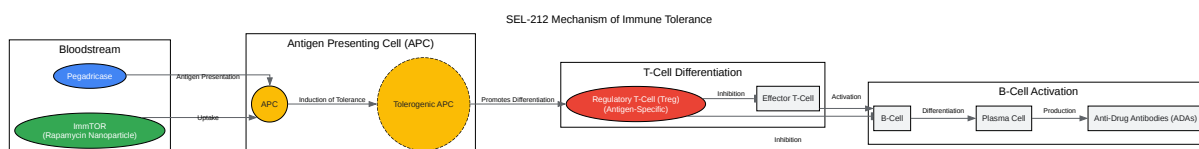
Uric Acid Catabolism

The fundamental mechanism of **Pegadricase** is the catalysis of the following reaction:

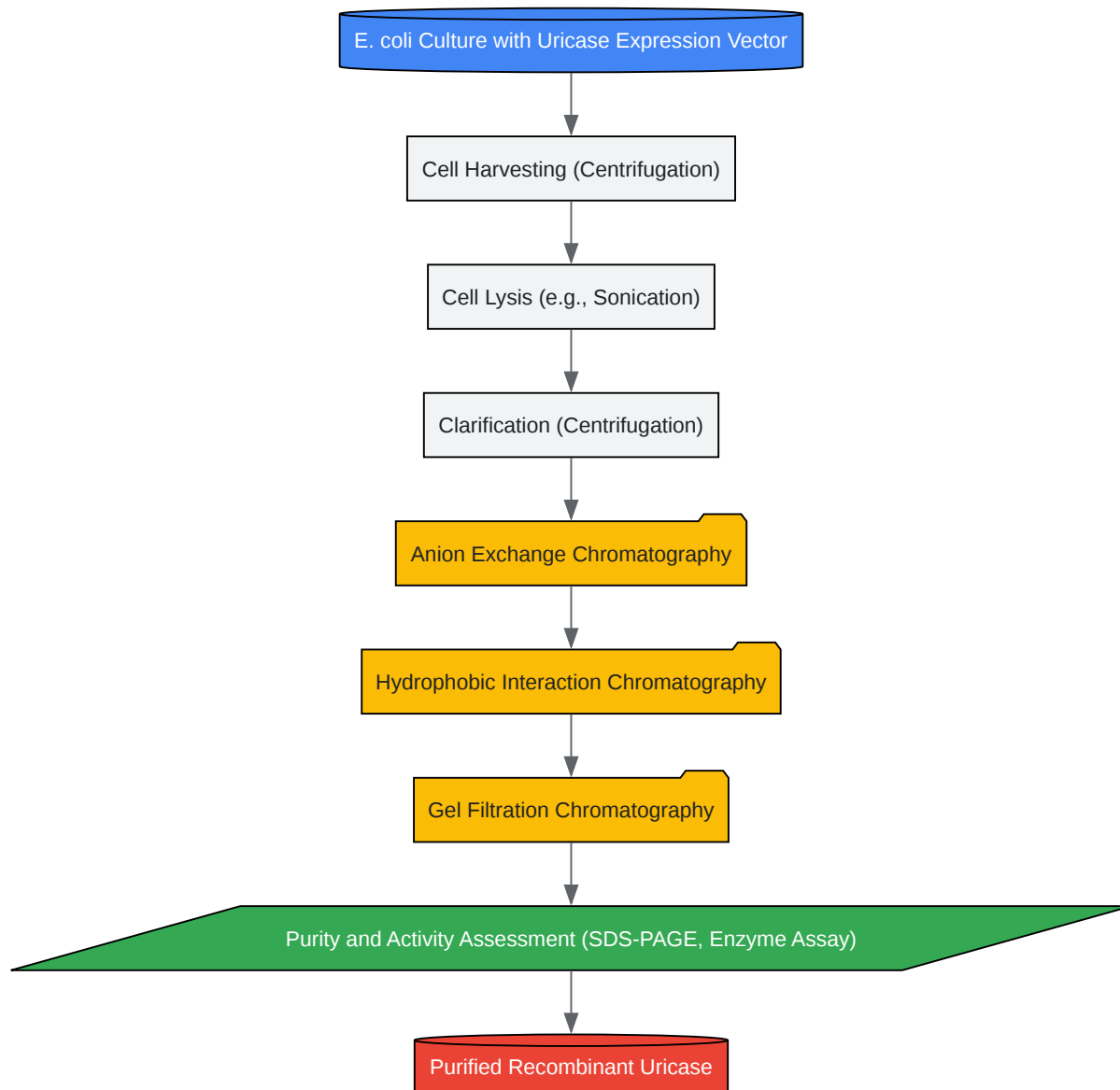


Uric acid, a poorly soluble molecule, is converted to allantoin, which is approximately 5- to 10-fold more soluble in water. This increased solubility facilitates its excretion from the body, thereby lowering serum uric acid levels.

Pegadricase Mechanism of Action



Recombinant Uricase Purification Workflow

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References

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- 2. Purification and properties of uricase from Candida sp. and its application in uric acid analysis in serum - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. PEGylation enhancement of pH stability of uricase via inhibitive tetramer dissociation - PubMed [pubmed.ncbi.nlm.nih.gov]
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